

ZEN-2759 specificity screening kinase panels

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Compound Focus: ZEN-2759

CAS No.: 1616400-50-0

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Kinase Profiling Services & Platforms

The table below summarizes two major commercial kinase profiling services and a prominent computational method.

Provider / Method	Service / Model Name	Key Features & Assay Technology	Kinase Panel Size	Screening Schedule & Reporting
Reaction Biology [1] [2]	HotSpot (US Facility)	Radiometric filter-binding assay; key differentiator: screening at physiologically relevant 1 mM ATP ; also offers 1µM, 10µM, or ATP-Km [1].	340 wild-type kinases (at 1mM ATP); 700+ kinases in total portfolio [1].	Bi-weekly; reports in 2-3 weeks ; includes kinase-specific control compound IC50 curve [1].
Reaction Biology [1]	³³ PanQinase (German Facility)	Radiometric assay using ScintiPlate microtiter plates [1].	Information not specified in source.	Monthly or on-demand; reports in 10 business days [1].
Reaction Biology [1]	Specialty Mutant Panels (e.g.,	Profiling against specific mutant kinases (e.g., EGFR	Varies by panel (e.g.,	Screened on-demand [1].

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	ABL1, ALK, BRAF, EGFR)	Mutant Profiler has 65 mutants) [1].	15 to 65 mutants) [1].	
Computational (KIPP Platform) [3]	Multi-task FP-GNN & Fusion Models	A deep learning model for predicting kinase inhibitor profiles; trained on 141,086 compounds and 216,823 data points for 354 kinases [3].	Covers 354 kinases in its model [3].	Online platform for rapid, cost-effective virtual screening (https://kipp.idruglab.cn) [3].

Experimental Protocols in Profiling Studies

To ensure your guide is grounded in established experimental practice, here are the detailed methodologies used in recent peer-reviewed studies and commercial services.

Biochemical Kinase Assay Protocols

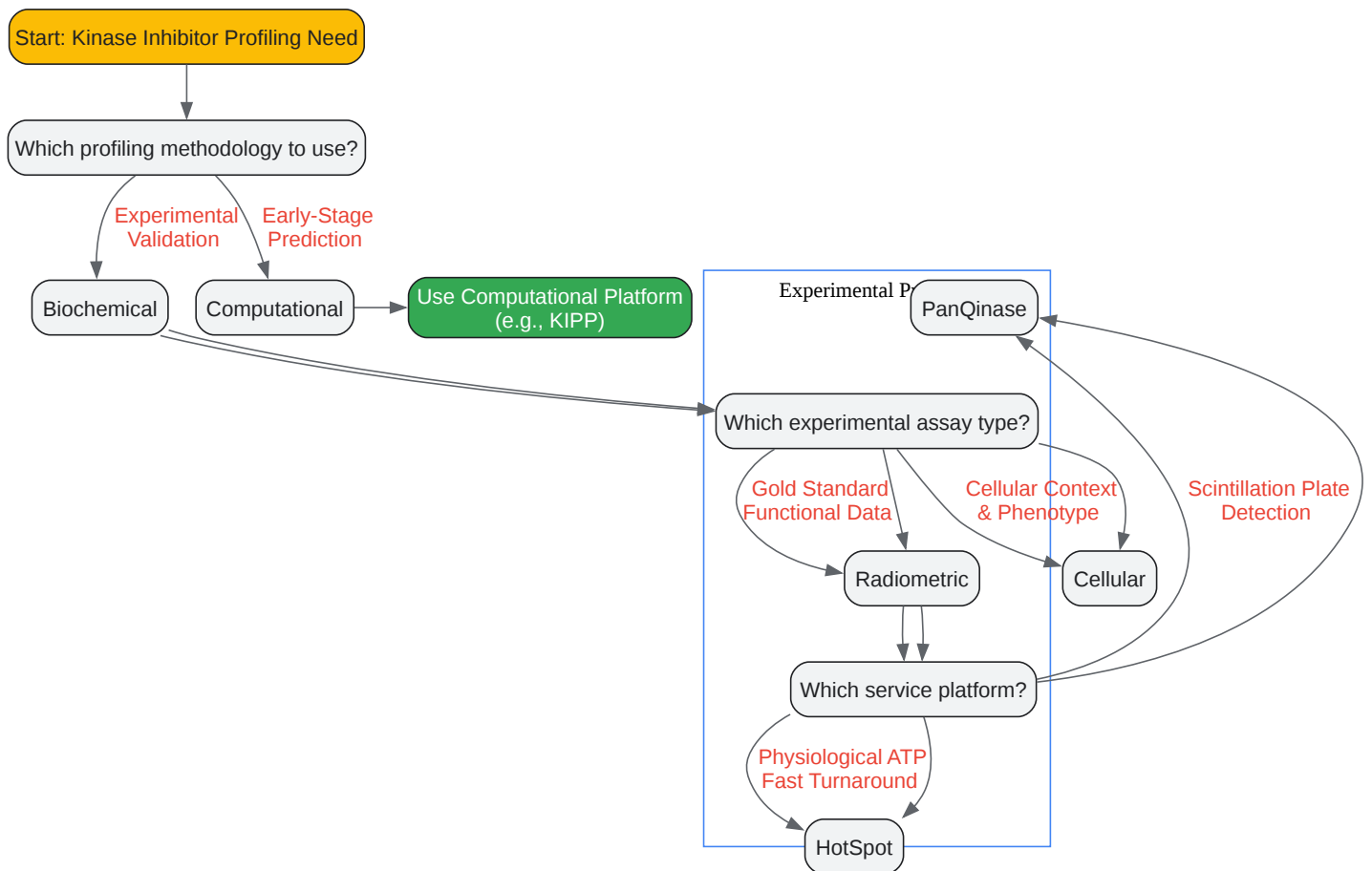
- **Broad Panel Screening:** A 2022 study profiling FDA-approved inhibitors used a panel of **255 wild-type kinases**. Assays were performed at a compound concentration of **1 μ M** and an ATP concentration close to the ATP-K_m of each individual kinase. Inhibition was measured using mobility shift assays (MSA) or immobilized metal ion affinity particle (IMAP) assays [4] [5].
- **Radiometric Assays:** Reaction Biology's services use radiometric assays based on the transfer of ³³P-labelled phosphate from ATP to a substrate. The key difference lies in detection: the **HotSpot** assay captures proteins/peptides on a filter membrane, while the **³³PanQinase** assay uses scintillant-coated plates for detection [1].
- **KiPIK Method for Target Identification:** This method identifies kinases for specific phosphorylation sites. It involves:
 - Preparing cell extracts under conditions where the phosphorylation is robust.
 - Performing *in vitro* kinase reactions on a substrate (e.g., a biotinylated peptide) in the presence of a panel of well-characterized kinase inhibitors.
 - Generating an inhibition fingerprint and comparing it to known inhibitor profiles to identify the responsible kinase [6].

Cellular Profiling Protocols

- **Cancer Cell Line Viability Assays:** The same 2022 study used a panel of **134 cancer cell lines** to profile inhibitors. Cells were treated with a 9-point dilution series of the compound. After 72 hours, cell viability was measured by quantifying intracellular ATP content (e.g., using ATPlite 1Step). IC50 values were calculated by fitting a dose-response curve [4] [5].

Decision Workflow and Methodology Comparison

The following diagram illustrates the relationship between different profiling methodologies and how to choose among them.



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Key Comparative Insights for Your Guide

When structuring your comparison guide for **ZEN-2759**, consider these points derived from the search results:

- **ATP Concentration is a Key Differentiator:** For biochemical assays, the concentration of ATP used significantly impacts the results. Reaction Biology's HotSpot service emphasizes its capability to screen at **1 mM ATP**, which mimics physiological conditions, unlike the lower concentrations (e.g., 1-10 μ M) often used elsewhere. This is critical for accurately predicting a compound's specificity in a cellular context [1] [2].
- **Combine Biochemical and Cellular Profiling:** Relying on a single method gives an incomplete picture. The 2022 Frontiers in Oncology study demonstrated that combining **biochemical kinase assays** with **cancer cell line viability panels** can explain unexpected cellular activities and identify unique dependencies that either method alone would miss [4] [5].
- **Machine Learning is Mature for Prediction:** Computational methods have evolved to become highly reliable. A 2024 study found that fusion models (like RF::AtomPairs + FP2 + RDKitDes) achieved an average AUC of **0.825** in predicting kinase profiles, making them a powerful and cost-effective tool for virtual screening in early discovery [3].

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